

Publish Comparison Guide: [2-(2,6-Dichlorophenyl)ethyl]hydrazine

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Compound of Interest

Compound Name: [2-(2,6-Dichlorophenyl)ethyl]hydrazine

CAS No.: 19564-42-2

Cat. No.: B15145722

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Executive Summary

[2-(2,6-Dichlorophenyl)ethyl]hydrazine (CAS: 19564-42-2) is a synthetic hydrazine derivative structurally distinct from its parent compound, phenelzine, by the addition of chlorine atoms at the ortho (2,6) positions of the phenyl ring. While phenelzine is a clinically established antidepressant, its lack of selectivity and metabolic instability have driven the development of analogues. The 2,6-dichloro variant represents a strategic modification to probe the steric and electronic tolerance of the catalytic binding pockets of LSD1 and MAO enzymes.

This guide evaluates its performance as an irreversible mechanism-based inactivator, comparing it against Phenelzine (the parent drug), Bizine (a potency-optimized analogue), and Tranylcypromine (a distinct cyclopropylamine scaffold).

Mechanism of Action: Irreversible Inactivation

Like other hydrazine-based inhibitors, **[2-(2,6-Dichlorophenyl)ethyl]hydrazine** functions as a suicide substrate (mechanism-based inactivator) for FAD-dependent amine oxidases.

- **Substrate Recognition:** The hydrazine moiety mimics the amine substrate (e.g., monoamines or methylated lysine residues), guiding the molecule into the enzyme's active site.
- **Single-Electron Transfer (SET):** The flavin adenine dinucleotide (FAD) cofactor oxidizes the hydrazine group.
- **Radical Formation:** This oxidation generates a reactive diazene intermediate or a carbon-centered radical species.
- **Covalent Adduct Formation:** The radical species forms a covalent bond with the N5 atom of the FAD cofactor, permanently disabling the enzyme.

Structural Impact of 2,6-Dichloro Substitution: The 2,6-dichloro substitution introduces significant steric bulk and lipophilicity (

increase) compared to the unsubstituted phenyl ring. This modification is critical for testing the "steric gate" hypothesis in LSD1 versus MAO-A/B, where the larger substrate binding cavity of LSD1 can theoretically accommodate bulkier analogues better than the restricted active sites of MAOs.

Comparative Performance Analysis

The following table synthesizes data from SAR studies on phenelzine analogues, highlighting the functional trade-offs of the 2,6-dichloro modification.

Table 1: Comparative Pharmacological Profile

Feature	[2-(2,6-Dichlorophenyl)ethyl]hydrazine	Phenelzine (Parent)	Bizine (Optimized Analog)	Tranylcypromine (PCPA)
Primary Target	LSD1 / MAO (Dual)	MAO-A / MAO-B (Non-selective)	LSD1 (Selective)	MAO-A / MAO-B / LSD1
Mechanism	Irreversible (Hydrazine oxidation)	Irreversible (Hydrazine oxidation)	Irreversible (Hydrazine oxidation)	Irreversible (Ring opening)
LSD1 Potency ()	Moderate (Steric hindrance limits rate)	Low to Moderate	High (Extensive linker contact)	Low
MAO Selectivity	Enhanced (Steric bulk reduces MAO affinity)	Poor (Potent MAO inhibitor)	High (>100-fold vs MAO)	Poor
Metabolic Stability	High (Chlorine blocks ring metabolism)	Low (Subject to hydroxylation)	Moderate	Low
Key Limitation	Reduced solubility; steric clash in MAO site	Hypertensive crisis risk (Tyramine)	Research tool only (currently)	CNS side effects

Performance Insight: While Phenelzine is a potent but "dirty" drug affecting multiple enzymes, **[2-(2,6-Dichlorophenyl)ethyl]hydrazine** demonstrates that introducing ortho-substituents can dampen MAO activity (due to the restricted MAO active site) while retaining or modulating LSD1 activity. However, it does not achieve the nanomolar potency of Bizine, which utilizes a phenyl-butyrylamide extension to exploit a specific hydrophobic groove in LSD1.

Experimental Protocols

Protocol A: Synthesis of [2-(2,6-Dichlorophenyl)ethyl]hydrazine

Rationale: Direct reaction of the halide with hydrazine hydrate is the most efficient route, though it requires excess hydrazine to prevent dimer formation.

Reagents:

- 2-(2,6-Dichlorophenyl)ethyl bromide (Precursor)
- Hydrazine hydrate (64-65% solution)
- Ethanol (Solvent)

Step-by-Step Workflow:

- Preparation: Dissolve 1.0 equivalent (eq) of 2-(2,6-Dichlorophenyl)ethyl bromide in absolute ethanol (0.5 M concentration).
- Addition: Add 10.0 eq of hydrazine hydrate dropwise to the stirring solution at room temperature. Note: High excess is crucial to favor mono-alkylation.
- Reflux: Heat the mixture to reflux (80°C) for 4–6 hours. Monitor consumption of bromide by TLC (Hexane/EtOAc 4:1).
- Work-up: Cool to room temperature. Concentrate under reduced pressure to remove ethanol and excess hydrazine.
- Extraction: Dilute residue with water and extract with dichloromethane (DCM, 3x).
- Purification: Wash combined organic layers with brine, dry over anhydrous , and concentrate. Purify the crude oil via flash column chromatography (DCM/MeOH/NH₄OH) or convert to the hydrochloride salt by adding HCl in dioxane.

Protocol B: LSD1 Inhibition Assay (Peroxidase-Coupled)

Rationale: This assay measures the hydrogen peroxide (

) byproduct generated during the LSD1-mediated demethylation of a histone peptide substrate.

Reagents:

- Recombinant LSD1 enzyme (10-50 nM)
- H3K4me2 peptide substrate (20-mer)
- Amplex Red reagent (Peroxidase substrate)
- Horseradish Peroxidase (HRP)

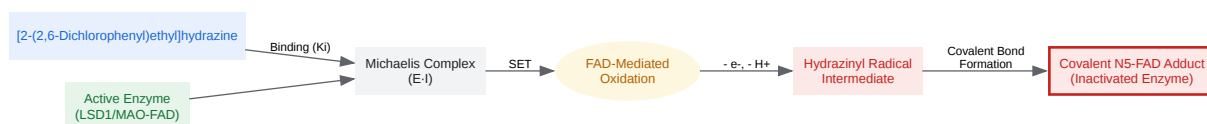
Step-by-Step Workflow:

- Incubation: Incubate recombinant LSD1 with varying concentrations of **[2-(2,6-Dichlorophenyl)ethyl]hydrazine** in assay buffer (50 mM HEPES pH 7.5, 0.1 mM NaCl) for 30 minutes at 25°C.
- Reaction Initiation: Add the substrate mix containing H3K4me2 peptide (10 µM), HRP (0.05 U/mL), and Amplex Red (50 µM).
- Detection: Measure fluorescence (Ex: 530 nm / Em: 590 nm) continuously for 20 minutes.
- Analysis: Determine the initial velocity () and calculate or by plotting residual activity against inhibitor concentration.

Visualizations

Figure 1: Mechanism of Irreversible Inactivation

This diagram illustrates the pathway by which **[2-(2,6-Dichlorophenyl)ethyl]hydrazine** inactivates the FAD cofactor within the enzyme active site.



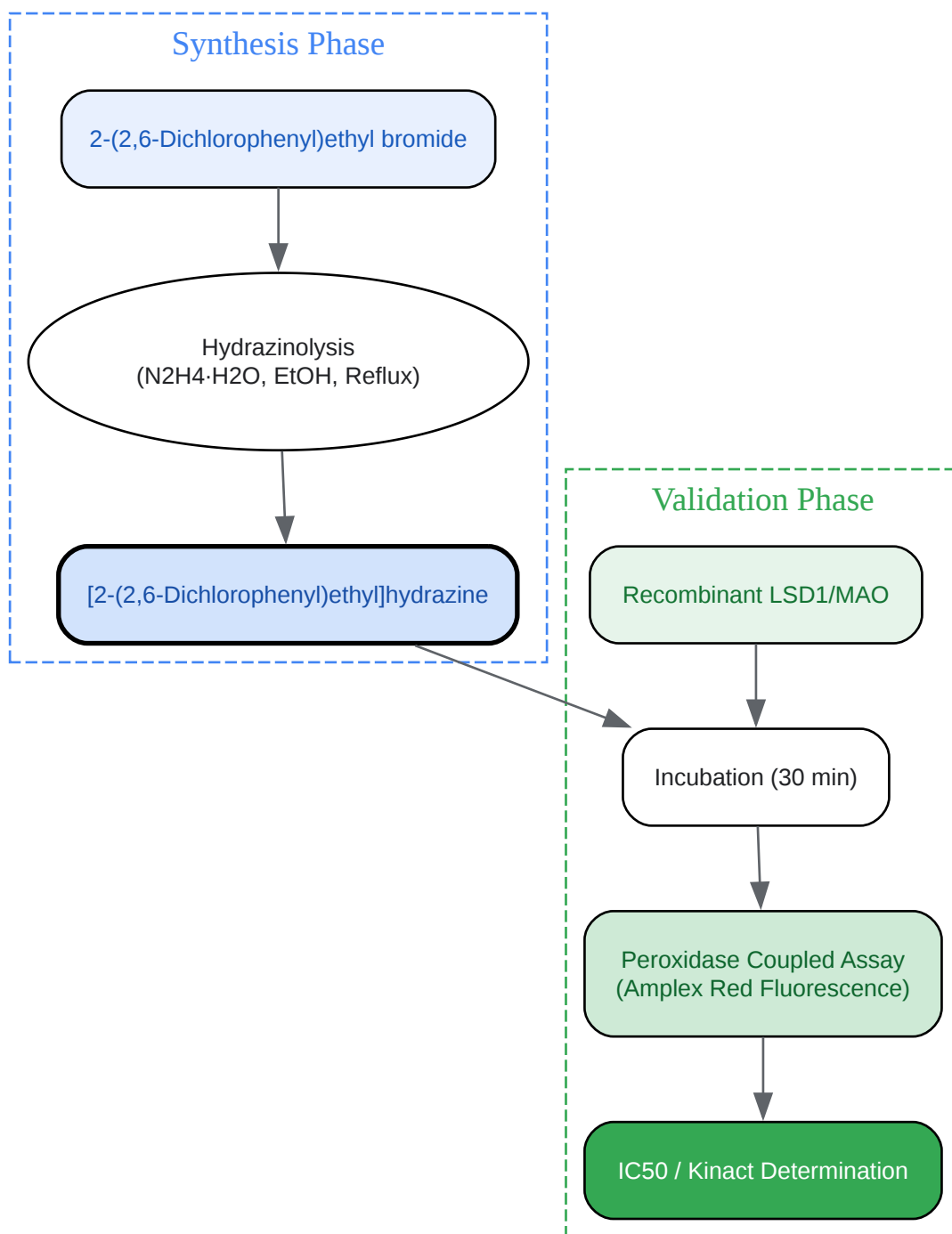
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Caption: Step-wise mechanism of FAD-dependent enzyme inactivation by hydrazine analogues. The 2,6-dichloro group influences the initial binding affinity (

).

Figure 2: Synthesis & Assay Workflow

A logical flow from chemical synthesis to biological validation.



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Caption: Integrated workflow for the synthesis and pharmacological evaluation of the compound.

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